

Application Notes and Protocols for Forced Degradation Studies of Aripiprazole Nitrosamines

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Compound of Interest

Compound Name: *N*-Nitroso Aripiprazole

Cat. No.: B16348155

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Introduction

Aripiprazole is an atypical antipsychotic medication used in the treatment of schizophrenia, bipolar disorder, and other psychiatric conditions. As with all pharmaceutical products, ensuring its safety and stability is paramount. Aripiprazole's chemical structure contains secondary and tertiary amine functionalities, which makes it susceptible to the formation of nitrosamine impurities.^[1] Nitrosamines are a class of compounds that are considered probable human carcinogens, and their presence in pharmaceutical products is a significant concern for regulatory agencies like the FDA and EMA.^{[2][3][4]}

Forced degradation studies are essential in the drug development process to identify potential degradation products and to develop stability-indicating analytical methods.^[2] This document provides detailed application notes and protocols for conducting forced degradation studies on aripiprazole, with a specific focus on the formation and detection of nitrosamine impurities. These studies are critical for risk assessment and for developing control strategies to mitigate the presence of these potentially genotoxic impurities.^{[5][6]}

Experimental Protocols

Standard Forced Degradation Studies

These studies evaluate the intrinsic stability of aripiprazole under various stress conditions as recommended by ICH guidelines.

a. Materials and Reagents:

- Aripiprazole reference standard
- Hydrochloric acid (HCl), 1M solution
- Sodium hydroxide (NaOH), 1M solution
- Hydrogen peroxide (H₂O₂), 3% solution
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Water, HPLC grade or purified
- Phosphate buffer

b. Protocol:

- Preparation of Stock Solution: Prepare a stock solution of aripiprazole in a suitable solvent (e.g., methanol or a mixture of mobile phase components) at a concentration of approximately 1 mg/mL.
- Acid Hydrolysis:
 - Mix equal volumes of the aripiprazole stock solution and 1M HCl.
 - Incubate the mixture at 60°C for 48 hours.
 - Withdraw samples at appropriate time points (e.g., 0, 6, 12, 24, 48 hours).

- Neutralize the samples with an equivalent amount of 1M NaOH before analysis.
- Base Hydrolysis:
 - Mix equal volumes of the aripiprazole stock solution and 1M NaOH.
 - Incubate the mixture at 60°C for 48 hours.
 - Withdraw samples at appropriate time points.
 - Neutralize the samples with an equivalent amount of 1M HCl before analysis.
- Oxidative Degradation:
 - Mix equal volumes of the aripiprazole stock solution and 3% H₂O₂.
 - Keep the mixture at room temperature for 48 hours, protected from light.
 - Withdraw samples at appropriate time points.
- Thermal Degradation:
 - Expose the solid aripiprazole powder to a dry heat of 80°C for 72 hours.
 - Dissolve the stressed powder in a suitable solvent to the target concentration for analysis.
- Photolytic Degradation:
 - Expose the aripiprazole stock solution to a light source providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
 - A parallel sample should be wrapped in aluminum foil as a dark control.

Nitrosamine-Specific Forced Degradation (Nitrosation Assay Procedure - NAP Test)

This protocol is designed to intentionally promote the formation of nitrosamine impurities to assess the potential risk.

a. Materials and Reagents:

- Aripiprazole reference standard
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl) or other suitable acid to achieve pH 3-4
- Ammonium sulfamate (for quenching)
- Solvents (Methanol, Acetonitrile, Water)

b. Protocol:

- Preparation of Aripiprazole Solution: Prepare a solution of aripiprazole in a suitable solvent at a known concentration (e.g., 1 mg/mL).
- Nitrosation Reaction:
 - Add a molar excess of sodium nitrite (e.g., 4-fold molar excess relative to aripiprazole) to the aripiprazole solution.[\[7\]](#)
 - Adjust the pH of the solution to approximately 3-4 using hydrochloric acid.[\[7\]](#)
 - Incubate the reaction mixture at 37°C for 4 hours, protected from light.[\[7\]](#)
- Quenching the Reaction: After the incubation period, quench the reaction by adding an excess of ammonium sulfamate to consume the remaining nitrosating agent.
- Sample Preparation for Analysis: The resulting solution can be directly analyzed or further diluted with the mobile phase as required for the analytical method.

Analytical Methodology

A stability-indicating HPLC method coupled with a mass spectrometer (LC-MS) is recommended for the separation and sensitive detection of aripiprazole and its nitrosamine impurities.

a. Proposed HPLC-MS Method:

- Column: Zorbax SB-C18 (150 mm x 4.6 mm, 5 μ m) or equivalent
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile
- Gradient Program:
 - 0-5 min: 20% B
 - 5-25 min: 20% to 80% B
 - 25-30 min: 80% B
 - 30.1-35 min: 20% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 40°C
- Injection Volume: 10 μ L
- Detector:
 - DAD/UV: Wavelength at 254 nm for aripiprazole and 224 nm for impurities.
 - Mass Spectrometer (ESI+):
 - Scan range: m/z 100-1000
 - Targeted SIM/MRM for Aripiprazole (m/z 447.1) and N-Nitroso-Aripiprazole (m/z 476.1).

Data Presentation

The quantitative results from the forced degradation studies should be summarized in tables for clear comparison.

Table 1: Summary of Standard Forced Degradation of Aripiprazole

Stress Condition	Duration	Aripiprazole Assay (%)	Major Degradation Products (%)
Control	48 hrs	99.8	Not Detected
1M HCl	48 hrs	95.2	Impurity 1 (2.1%), Impurity 2 (1.5%)
1M NaOH	48 hrs	96.5	Impurity 3 (1.8%)
3% H ₂ O ₂	48 hrs	85.7	Aripiprazole N-oxide (12.3%)
Thermal (80°C)	72 hrs	98.9	Minor unspecified degradants
Photolytic	-	99.1	Minor unspecified degradants

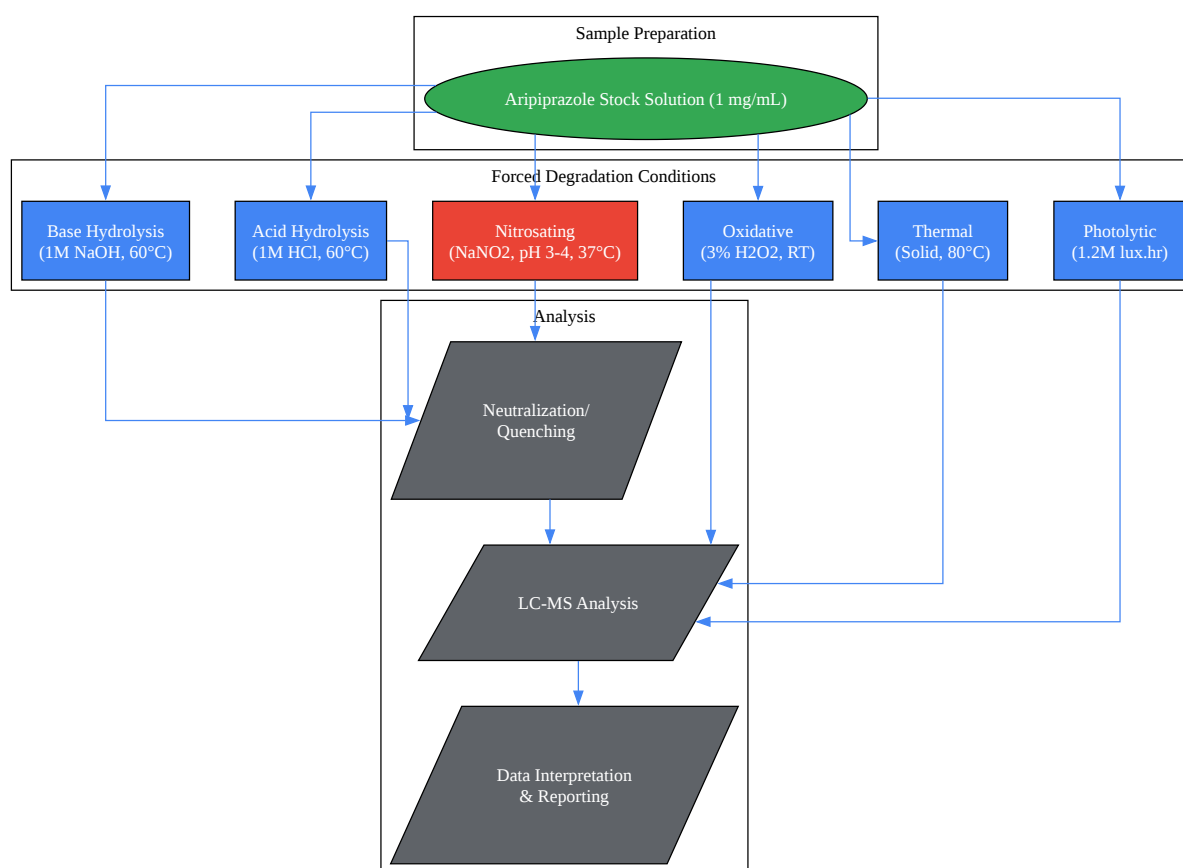
Table 2: Summary of Nitrosamine-Specific Forced Degradation of Aripiprazole

Stress Condition	Duration	Aripiprazole Assay (%)	N-Nitroso-Aripiprazole (%)	Other Degradants (%)
Control (Aripiprazole only)	4 hrs	99.9	Not Detected	Not Detected
Aripiprazole + NaNO ₂ (pH 3-4)	4 hrs	97.3	1.8	0.9

Note: The data presented in these tables are illustrative and will vary based on specific experimental conditions.

Visualizations

Experimental Workflow

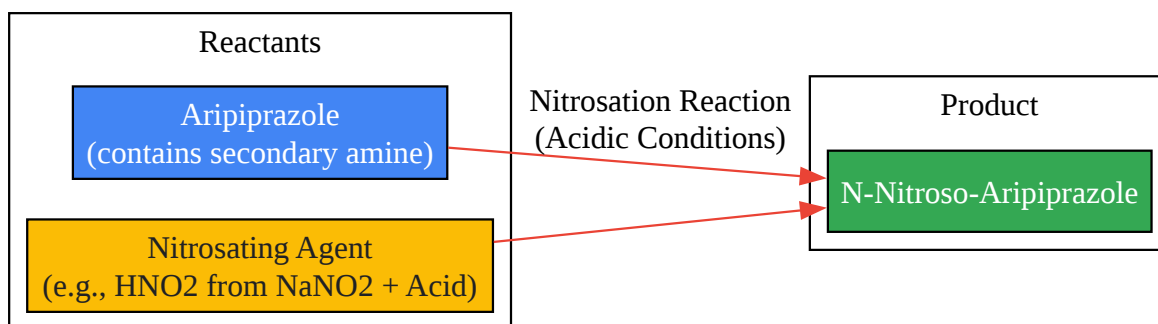


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Caption: Experimental workflow for forced degradation studies of aripiprazole.

Proposed Nitrosamine Formation Pathway

Aripiprazole has a secondary amine within its quinolinone ring system, which is a potential site for nitrosation.



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References

- 1. 🙄 Aripiprazole is not approvable since 'major objections' have been identified - Nitrosamines in the News - Nitrosamines Exchange [nitrosamines.usp.org]
- 2. fda.gov [fda.gov]
- 3. gmp-compliance.org [gmp-compliance.org]
- 4. researchgate.net [researchgate.net]
- 5. efpia.eu [efpia.eu]
- 6. orbi.uliege.be [orbi.uliege.be]
- 7. resolvemass.ca [resolvemass.ca]
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